

crystal structure determination of 2-(dimethylamino)-N-hydroxyacetamide

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Compound of Interest

Compound Name: 2-(dimethylamino)-N-hydroxyacetamide

CAS No.: 102827-29-2

Cat. No.: B12934308

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An In-Depth Comparison Guide to the Crystal Structure Determination of 2-(dimethylamino)-N-hydroxyacetamide

As a Senior Application Scientist, navigating the structural elucidation of highly flexible, polar small molecules requires moving beyond default methodologies. The compound **2-(dimethylamino)-N-hydroxyacetamide** presents a classic crystallographic challenge. It features a basic tertiary amine (dimethylamino group) and an acidic, strongly hydrogen-bonding hydroxamic acid moiety. This combination results in a high propensity for zwitterion formation, extensive intermolecular hydrogen-bonding networks, and rapid precipitation from solution [4]. Consequently, researchers rarely obtain the large, pristine single crystals required for traditional X-ray crystallography, often yielding amorphous or microcrystalline powders instead.

This guide objectively compares the three leading methodologies for determining the crystal structure of **2-(dimethylamino)-N-hydroxyacetamide**: Single-Crystal X-ray Diffraction (SCXRD), Microcrystal Electron Diffraction (MicroED), and Powder X-ray Diffraction (PXRD) with Direct-Space Solution. By understanding the causality behind each technique's strengths

and limitations, researchers can select the optimal self-validating workflow for their specific sample morphology.

Analyte Profiling: The Crystallization Bottleneck

The structural duality of **2-(dimethylamino)-N-hydroxyacetamide** drives its physical behavior. The hydroxamic acid group (-CO-NH-OH) acts as both a strong hydrogen bond donor and acceptor, while the dimethylamino group provides steric bulk and a localized basic center.

- **Causality of Precipitation:** When attempting slow evaporation or vapor diffusion, the rapid formation of robust O-H...O and N-H...N hydrogen bonds outpaces the slow, ordered deposition required for macroscopic crystal growth [4].
- **The Result:** The sample typically crashes out as a fine powder (crystallite size < 5 µm), rendering traditional SCXRD impossible without exhaustive, time-consuming crystallization screens.

Methodological Comparison & Step-by-Step Protocols

Method A: Single-Crystal X-ray Diffraction (SCXRD)

SCXRD remains the gold standard for absolute configuration and high-resolution atomic mapping. However, it is strictly limited by the physical requirement of a large crystal (>50 µm).

- **Self-Validating Protocol:**
 - **Crystallization:** Dissolve 10 mg of **2-(dimethylamino)-N-hydroxyacetamide** in 1 mL of methanol. Place in a sealed chamber containing a reservoir of diethyl ether (antisolvent vapor diffusion).
 - **Harvesting:** After 7–14 days, inspect under polarized light. Select a crystal with distinct, non-birefringent faces (indicating a single domain).
 - **Data Collection:** Mount on a nylon loop with paratone oil and plunge-cool to 100 K in a nitrogen stream to minimize thermal displacement parameters (B-factors). Collect data using Cu-Kα radiation (

= 1.5418 Å).

- Validation: Calculate the internal agreement factor (R_{int}).

). An

validates the data quality. Solve using intrinsic phasing (SHELXT) and refine using full-matrix least-squares (SHELXL).

Method B: Microcrystal Electron Diffraction (MicroED)

MicroED is a transformative Cryo-EM technique that leverages the fact that electrons interact with matter ~10,000 times more strongly than X-rays [1]. It can determine structures from nanocrystals (100–500 nm) directly from seemingly amorphous powders [2].

- Self-Validating Protocol:
 - Grid Preparation: Apply 2–3 μL of the dry **2-(dimethylamino)-N-hydroxyacetamide** powder directly onto a glow-discharged holey carbon TEM grid. Shake off excess to prevent multiple scattering events [2].
 - Vitrification: Plunge-freeze in liquid nitrogen. While the sample is dry, cryogenic temperatures are mandatory to mitigate severe radiation damage caused by the electron beam.
 - Data Collection: Insert into a 200 kV Cryo-TEM. Locate a nanocrystal and set the beam to a low dose rate (<0.01 $\text{e}^-/\text{\AA}^2/\text{s}$). Collect data using the continuous rotation method (rotating the stage at $0.5^\circ/\text{s}$ while recording a movie on a direct electron detector) [1].
 - Validation: Process the movie frames into standard crystallographic formats (e.g., SMV). Successful indexing of the nearly flat Ewald sphere validates the unit cell. Refine using electron scattering factors.

Method C: Powder X-ray Diffraction (PXRD) with Direct-Space Solution

When Cryo-EM is inaccessible and crystals refuse to grow, PXRD combined with Crystal Structure Prediction (CSP) or direct-space solution algorithms can solve the structure from bulk powder [3].

- Self-Validating Protocol:
 - Sample Loading: Grind the sample gently to ensure a uniform crystallite size. Load into a 0.3 mm borosilicate glass capillary. Causality: Capillary transmission geometry eliminates the preferred orientation (texture) artifacts common in flat-plate geometries [4].
 - Data Collection: Collect high-resolution data using a synchrotron source or a high-end laboratory diffractometer (Cu-K α 1) over a 2 range of 2° to 60° with extended counting times.
 - Indexing & Le Bail Fit: Index the powder pattern to find the unit cell. Validation: Perform a Le Bail extraction. A profile agreement factor () < 5% validates the unit cell and space group before any atomic modeling begins [4].
 - Structure Solution: Input the known molecular connectivity of **2-(dimethylamino)-N-hydroxyacetamide** into a direct-space algorithm (e.g., simulated annealing) to find the global minimum of the powder pattern fit. Perform final Rietveld refinement [5].

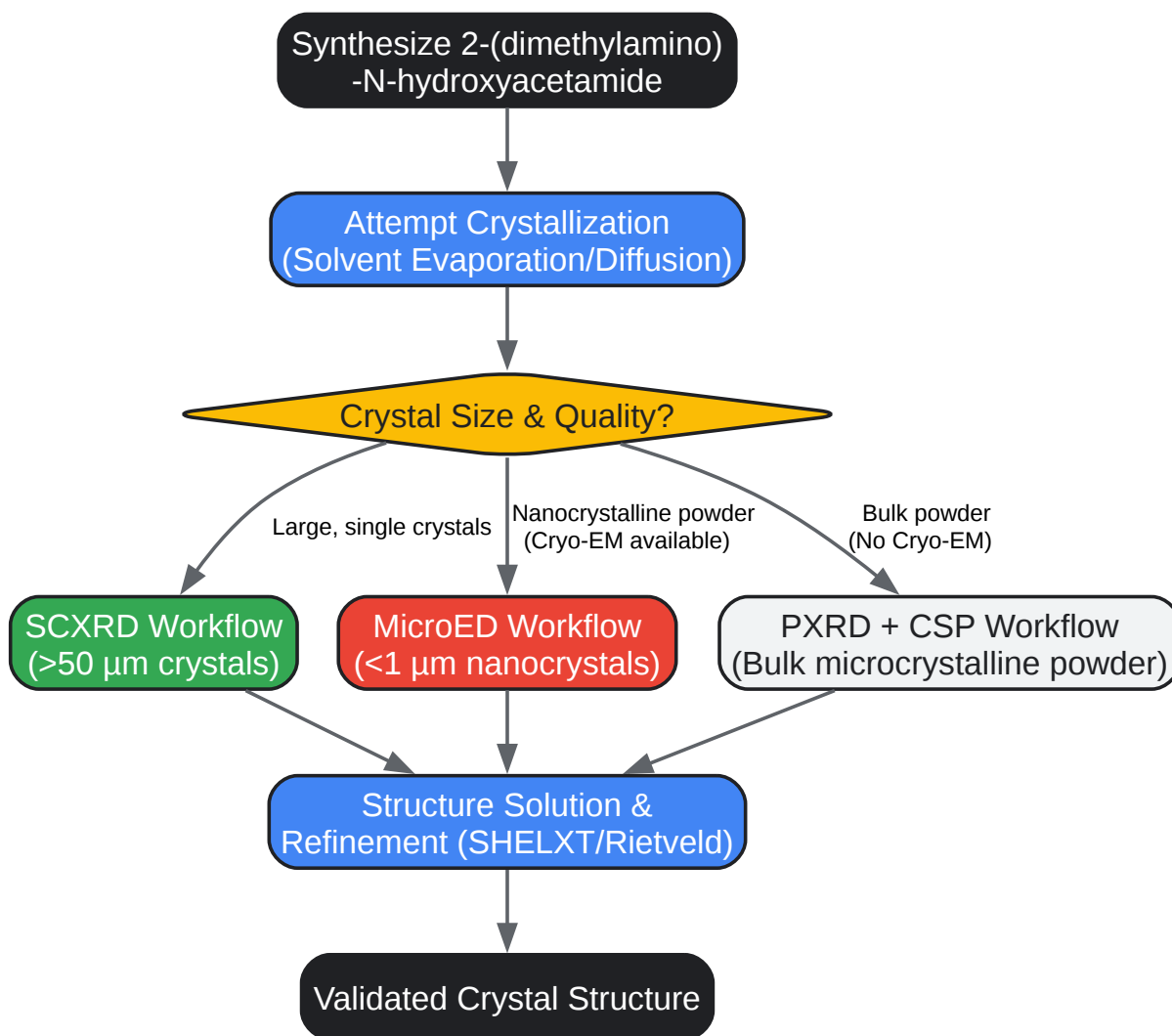
Quantitative Performance Data

The following table synthesizes the expected performance metrics of each technique when applied to highly polar hydroxamic acid derivatives.

Metric	SCXRD	MicroED	PXRD + Rietveld
Required Crystal Size	> 50 μm	100 – 500 nm	Bulk Powder (1–5 μm)
Sample Quantity Needed	~1 mg (for screening)	< 1 femtogram (per crystal)	5 – 10 mg
Data Collection Time	2 – 12 hours	< 5 minutes	12 – 48 hours
Resolution Limit	~0.7 Å	~0.8 – 1.0 Å	~1.2 Å (derived)
Absolute Configuration	Yes (via anomalous dispersion)	Challenging (requires dynamic refinement)	No
Success Rate (for this analyte)	Low (due to rapid precipitation)	High	Medium (computationally heavy)

Decision Workflow Visualization

To systematize the selection process, the following logical pathway dictates the experimental approach based on the initial synthesis output.



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Workflow for selecting the optimal crystallographic technique based on sample morphology.

Conclusion & Recommendations

For small, flexible, and highly polar molecules like **2-(dimethylamino)-N-hydroxyacetamide**, traditional SCXRD often becomes a bottleneck due to the thermodynamic preference for rapid, disordered hydrogen-bond formation over slow crystal growth.

The Verdict: MicroED is the superior, most efficient technique for this specific analyte class. It bypasses the crystallization bottleneck entirely by extracting sub-Angstrom resolution data directly from the nanocrystalline domains present within the precipitated powder [1, 2]. If Cryo-EM facilities are unavailable, PXRD combined with direct-space solution serves as a robust, albeit computationally intensive, fallback [3, 5].

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